

Application Notes and Protocols for Stannane, hydroxyoctyloxo- in PVC Stabilization

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Compound of Interest

Compound Name: Stannane,hydroxyoctyloxo-

CAS No.: 13356-20-2

Cat. No.: B078472

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Authored by: A Senior Application Scientist

Introduction: The Imperative for PVC Stabilization

Poly(vinyl chloride) (PVC) is a remarkably versatile and widely utilized thermoplastic polymer, prized for its durability, chemical resistance, and cost-effectiveness. However, PVC is inherently thermally unstable.^{[1][2]} When subjected to the elevated temperatures required for processing (typically above 170-180°C), it undergoes a rapid degradation process known as dehydrochlorination.^{[1][3]} This reaction involves the elimination of hydrogen chloride (HCl) from the polymer backbone, leading to the formation of conjugated polyene sequences. These polyenes are responsible for the undesirable yellowing, browning, and eventual blackening of the material, along with a significant deterioration of its mechanical properties.^[4] The liberated HCl can also autocatalyze further degradation, creating a cascade of polymer breakdown.^[4]

To counteract this inherent instability and enable the melt processing of PVC into a vast array of products, the incorporation of heat stabilizers is essential. Among the most effective classes of heat stabilizers are organotin compounds, which offer exceptional performance in preserving

the integrity and aesthetic qualities of PVC during processing and throughout its service life.[3] [5] This guide focuses on a specific organotin stabilizer, Stannane, hydroxyoctyloxo- (CAS No. 13356-20-2), also known as mono-n-octyltin oxide, and its application in the production of high-quality PVC materials.

Chemical and Physical Properties of Stannane, hydroxyoctyloxo-

Property	Value
Chemical Name	Stannane, hydroxyoctyloxo-
Synonyms	Mono-n-octyltin oxide, Octylstannonic acid
CAS Number	13356-20-2
Molecular Formula	C ₈ H ₁₈ O ₂ Sn
Molecular Weight	264.94 g/mol
Appearance	White powder

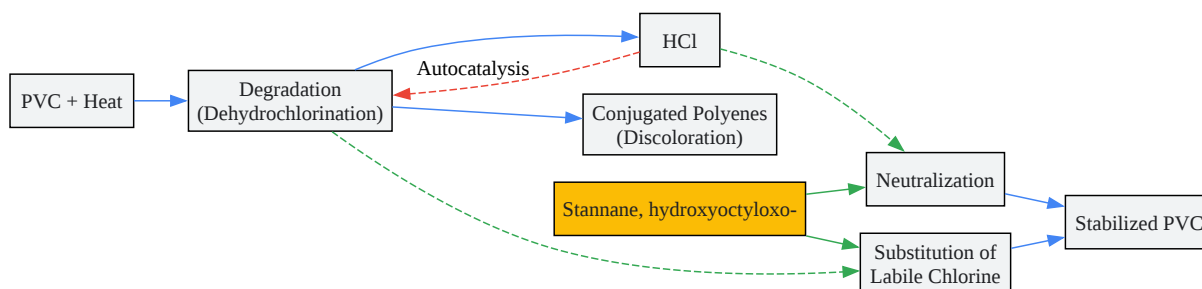
Source: PubChem CID 83370[6]

Mechanism of PVC Stabilization by Organotin Compounds

Organotin stabilizers, including Stannane, hydroxyoctyloxo-, function through a multi-faceted mechanism to protect PVC from thermal degradation. The primary modes of action are:

- **HCl Scavenging:** Organotin compounds are highly effective at neutralizing the HCl released during the initial stages of PVC degradation.[3][4] This prevents the autocatalytic breakdown of the polymer.
- **Substitution of Labile Chlorine Atoms:** The stabilizer can replace the unstable allylic chlorine atoms on the PVC chain with more stable ligands (e.g., carboxylates or mercaptides).[3][4] This inhibits the initiation of the "unzipping" dehydrochlorination reaction.

The stabilization process can be visualized as follows:



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Figure 1: Mechanism of PVC stabilization by Stannane, hydroxyoctyloxo-.

Application Protocols

Protocol 1: Synthesis of Stannane, hydroxyoctyloxo- (Mono-n-octyltin oxide)

This protocol outlines a laboratory-scale synthesis of mono-n-octyltin oxide via the hydrolysis of mono-n-octyltin trichloride.

Materials:

- Mono-n-octyltin trichloride ($\text{C}_8\text{H}_{17}\text{Cl}_3\text{Sn}$)
- Sodium hydroxide (NaOH) or other suitable alkali
- Deionized water
- Toluene or other suitable organic solvent
- Reaction vessel with stirring mechanism and temperature control
- Filtration apparatus

- Drying oven

Procedure:

- Prepare an aqueous solution of sodium hydroxide.
- In a separate vessel, dissolve the mono-n-octyltin trichloride in an organic solvent such as toluene.
- Slowly add the sodium hydroxide solution to the organotin solution with vigorous stirring. The reaction is exothermic, and the temperature should be controlled.
- After the addition is complete, continue stirring the mixture at a controlled temperature (e.g., 60-80°C) to ensure the hydrolysis reaction goes to completion.
- Allow the phases to separate. The aqueous phase containing sodium chloride is removed.
- The organic phase containing the dissolved mono-n-octyltin oxide is washed with hot deionized water to remove any remaining impurities.
- The purified organic solution is then cooled to precipitate the solid mono-n-octyltin oxide.
- The precipitate is collected by filtration and washed with a small amount of cold solvent.
- The resulting white powder is dried in an oven at a suitable temperature (e.g., 80-100°C) to remove any residual solvent.

Protocol 2: Incorporation of Stannane, hydroxyoctyloxo-into a Rigid PVC Formulation

This protocol details the preparation of a stabilized PVC compound using a high-speed mixer followed by a two-roll mill. The formulation is provided in parts per hundred resin (phr).

Formulation:

Component	phr
PVC Resin (K-value 65-67)	100
Stannane, hydroxyoctyloxo-	1.5 - 2.5
Impact Modifier (e.g., MBS or Acrylic)	5 - 10
Processing Aid (e.g., Acrylic)	1 - 2
Lubricant (Internal, e.g., Stearic Acid)	0.5 - 1.0
Lubricant (External, e.g., Paraffin Wax)	0.2 - 0.5
Pigment (e.g., TiO ₂)	As required

Equipment:

- High-speed mixer
- Two-roll mill with heating capabilities
- Hydraulic press with heating and cooling platens

Procedure:

Part A: Dry Blending in a High-Speed Mixer

- Charge the PVC resin and solid additives (impact modifier, processing aid, internal lubricant, and pigment) into the high-speed mixer.
- Start the mixer at low speed to pre-mix the solid components.
- Increase the mixer speed. The frictional heat will cause the temperature of the blend to rise.
- At a temperature of approximately 60-70°C, add the liquid Stannane, hydroxyoctyloxo-stabilizer slowly and uniformly.[\[7\]](#)
- Continue mixing at high speed until the temperature reaches 110-120°C to ensure complete absorption and dispersion of the liquid stabilizer.[\[8\]](#)

- Add the external lubricant when the batch temperature is about 20°C below the target drop temperature.[7]
- Discharge the hot, dry blend into a cooling mixer and cool to below 50°C to prevent premature gelation and agglomeration.[8]

Part B: Compounding on a Two-Roll Mill

- Preheat the rolls of the two-roll mill to the desired processing temperature (typically 160-180°C).[9] Set the friction ratio between the rolls (e.g., 1:1.1 to 1:1.2).
- Create an initial nip between the rolls and gradually feed the PVC dry blend.
- As the material begins to flux and form a band on one of the rolls, adjust the nip to create a rolling bank of material.
- Continuously cut and fold the sheet back into the nip to ensure thorough mixing and homogenization. This process is typically carried out for 5-10 minutes.
- Once a uniform, smooth sheet is obtained, carefully remove it from the mill.

Part C: Sample Preparation for Evaluation

- Cut the milled sheet into appropriate sizes for the subsequent evaluation tests.
- For tests requiring pressed plaques (e.g., yellowness index), place the cut pieces between two polished metal plates in a hydraulic press.
- Preheat the press to the molding temperature (e.g., 180-190°C) and apply low pressure for a few minutes to allow the material to flow and fill the mold.
- Increase the pressure to the final molding pressure and hold for a specified time.
- Cool the mold under pressure to solidify the plaque.

Performance Evaluation Protocols

Protocol 3: Static Thermal Stability - Oven Aging Test (ASTM D2115)

This test evaluates the resistance of the PVC compound to discoloration when exposed to elevated temperatures over time.

Procedure:

- Preheat a forced-air oven to the test temperature (e.g., 180°C or 200°C).
- Place the prepared PVC samples (either milled sheets or pressed plaques) on a wire rack inside the oven.
- Withdraw samples at regular intervals (e.g., every 10 or 15 minutes).
- Arrange the withdrawn samples in chronological order to visually assess the progression of discoloration.

Protocol 4: Static Thermal Stability - Congo Red Test (ISO 182-1)

This method determines the time required for the evolution of HCl from a heated PVC sample.

Procedure:

- Place a specified weight of the PVC compound into a glass test tube.
- Insert a strip of Congo red indicator paper into the upper part of the test tube.
- Place the test tube in a heating bath (e.g., oil bath) maintained at a constant temperature (e.g., 180°C or 200°C).^[4]
- Record the time it takes for the Congo red paper to change color from red to blue, which indicates the presence of acidic HCl gas.^[4] This time is reported as the thermal stability time.

Protocol 5: Dynamic Thermal Stability - Torque Rheometry

This test evaluates the thermal stability of the PVC compound under conditions of heat and shear, simulating processing conditions.

Procedure:

- Preheat the mixing bowl of a torque rheometer (e.g., a Brabender Plastograph) to the desired test temperature (e.g., 180°C).
- Set the rotor speed (e.g., 60 rpm).
- Introduce a pre-weighed amount of the PVC dry blend into the mixing chamber.
- Record the torque as a function of time. The resulting plastogram will show an initial loading peak, a fusion peak, and a steady-state torque.
- The stability time is determined as the time from the attainment of the minimum torque after fusion to the onset of a sharp increase in torque, which signifies degradation and cross-linking.

Protocol 6: Color and Yellowness Index Measurement (ASTM D1925 / E313)

This protocol quantifies the initial color and the change in yellowness of the PVC samples after thermal aging.

Procedure:

- Use a spectrophotometer or colorimeter to measure the tristimulus values (X, Y, Z) of the initial (unaged) and aged PVC plaques.
- Calculate the Yellowness Index (YI) using the appropriate formula for the chosen standard (ASTM D1925 or E313). For ASTM D1925, the formula is: $YI = [100 * (1.28 * X - 1.06 * Z)] / Y$

- A lower YI value indicates less yellowing and better color stability.

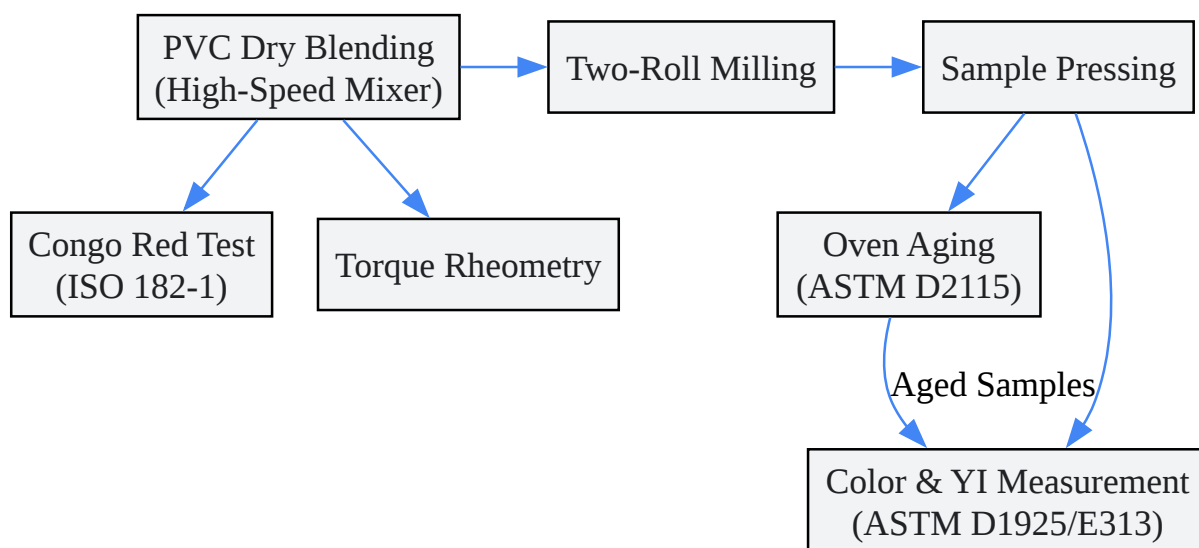
Expected Performance Data

The following table provides a representative comparison of the performance of a rigid PVC formulation with and without an octyltin stabilizer like Stannane, hydroxyoctyloxo-.

Performance Metric	Unstabilized PVC	PVC with Octyltin Stabilizer (2.0 phr)
Static Thermal Stability (Oven Aging @ 180°C)	Severe discoloration within 10-15 minutes	Good color hold for > 60 minutes
Congo Red Stability Time (@ 180°C)	< 10 minutes	> 45 minutes
Dynamic Stability Time (Brabender @ 180°C, 60 rpm)	~ 5-8 minutes	> 20 minutes
Initial Yellowness Index (YI)	~ 20-25	~ 10-15
YI after 30 min @ 180°C	> 80 (dark brown/black)	~ 25-35

Note: These are typical values and may vary depending on the specific PVC resin, formulation, and processing conditions.

Visualization of Experimental Workflow



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Sources

- 1. incachem.com [incachem.com]
- 2. researchgate.net [researchgate.net]
- 3. platinumindustriesltd.com [platinumindustriesltd.com]
- 4. scispace.com [scispace.com]
- 5. Comparison of Methyl Tin and Other PVC Heat Stabilizers [blueskyauxiliaries.com]
- 6. kanademy.com [kanademy.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. How Does a Lab Two-Roll Mill Work for PVC Compounding? - Lab Kneaders [labkneader.com]
- 9. Effects of Organic Based Heat Stabilizer on Properties of Polyvinyl Chloride for Pipe Applications: A Comparative Study with Pb and CaZn Systems - PMC [pmc.ncbi.nlm.nih.gov]

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